

Acid Red 315: A Technical Guide to Potential Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Red 315

Cat. No.: B1172132

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract: Acid Red 315, a 1:2 chromium complex azo dye, is widely utilized in the textile industry for its vibrant color and fastness properties. Beyond its industrial use, this compound presents several intriguing avenues for scientific research. This technical guide explores the potential research applications of Acid Red 315, delving into its use as a molecular probe, a fluorescent tracer, and a model compound for studies in bioremediation and textile dyeing kinetics. This document provides an overview of the current, albeit limited, scientific knowledge on Acid Red 315 and outlines detailed, illustrative experimental protocols to facilitate further investigation. Due to the scarcity of publicly available research focused specifically on Acid Red 315, some of the presented methodologies and data are based on analogous 1:2 chromium complex azo dyes and general principles in related fields of study.

Introduction to Acid Red 315

Acid Red 315 is a synthetic organic dye characterized by the presence of an azo bond (-N=N-) and the complexation of two dye molecules with a central chromium ion.^[1] This 1:2 metal complex structure imparts significant stability to the dye.^[1] Its chemical and physical properties are summarized in the table below.

| Property | Value |
|---------------------|-------------------------------|
| Chemical Formula | Not consistently available |
| CAS Number | 12220-47-2 |
| Molecular Structure | Single azo, 1:2 Metal Complex |
| Appearance | Yellowish-red powder |
| Solubility | Soluble in water |

Potential Research Applications

The unique properties of **Acid Red 315** make it a candidate for several research applications, ranging from environmental science to biotechnology.

Molecular Probe for Protein-Protein Interactions

The fluorescent properties of some azo dyes, including metal-complex dyes, suggest their potential use as molecular probes. Changes in the fluorescence emission of a dye upon binding to a protein or in response to alterations in the protein's microenvironment can provide insights into protein structure, function, and interactions.

Illustrative Experimental Protocol: Fluorescence Quenching Assay for Protein Binding

This protocol describes a general method to assess the binding of **Acid Red 315** to a target protein using fluorescence spectroscopy.

- Materials:
 - **Acid Red 315** stock solution (1 mM in deionized water)
 - Target protein solution (e.g., Bovine Serum Albumin, 1 mg/mL in phosphate-buffered saline, pH 7.4)
 - Phosphate-buffered saline (PBS), pH 7.4
 - Fluorometer

- Procedure:
 1. Prepare a series of dilutions of the target protein in PBS.
 2. To a constant concentration of **Acid Red 315** (e.g., 10 μ M), add increasing concentrations of the protein solution.
 3. Incubate the mixtures at a constant temperature (e.g., 25°C) for a specified time (e.g., 30 minutes) to allow for binding equilibrium.
 4. Measure the fluorescence emission spectrum of each sample. The excitation wavelength should be set at the absorption maximum of **Acid Red 315**, and the emission should be scanned over a relevant range.
 5. Analyze the fluorescence quenching data using the Stern-Volmer equation to determine the binding constant.

Fluorescent Tracer in Hydrogeology

The fluorescence of **Acid Red 315** makes it a potential tracer for groundwater flow studies.^[2] ^[3] Fluorescent dyes are introduced into a water system, and their movement is tracked to understand flow paths, velocity, and dilution.

Illustrative Experimental Protocol: Quantitative Groundwater Tracing

This protocol outlines a general procedure for using **Acid Red 315** as a quantitative tracer in a groundwater system.

- Materials:
 - Concentrated solution of **Acid Red 315**
 - Field-portable fluorometer or a laboratory-based spectrofluorometer
 - Sample collection bottles
 - GPS for location mapping

- Procedure:
 1. Background Measurement: Before dye injection, collect water samples from monitoring points (springs, wells) to measure background fluorescence.
 2. Dye Injection: Inject a known mass of **Acid Red 315** into the injection point (e.g., a sinkhole or injection well).
 3. Sample Collection: Collect water samples at regular intervals from the monitoring points.
 4. Fluorescence Measurement: Analyze the collected samples using a fluorometer to determine the concentration of **Acid Red 315**.
 5. Data Analysis: Plot the dye concentration versus time to generate a breakthrough curve. This curve can be used to calculate groundwater velocity and other hydraulic parameters.

Textile Dyeing Kinetics and Mechanism Studies

As a commercial textile dye, **Acid Red 315** can be used as a model compound to study the kinetics and mechanisms of dyeing processes on various fibers like wool, silk, and nylon.^[4] Such studies are crucial for optimizing dyeing efficiency and reducing environmental impact.

Illustrative Experimental Protocol: Isothermal Dyeing of Wool Fabric

This protocol describes a method to study the adsorption kinetics of **Acid Red 315** on wool fabric.

- Materials:
 - **Acid Red 315** solution of known concentration
 - Scoured wool fabric swatches
 - Dye bath with temperature control and agitation
 - UV-Vis spectrophotometer
 - Buffer solutions for pH control

- Procedure:
 1. Prepare a dye bath containing a known concentration of **Acid Red 315** and a buffer to maintain a constant pH.
 2. Introduce a pre-weighed wool fabric swatch into the dye bath at a specific temperature.
 3. At regular time intervals, withdraw an aliquot of the dye bath solution.
 4. Measure the absorbance of the aliquot using a UV-Vis spectrophotometer at the maximum absorption wavelength of **Acid Red 315**.
 5. Calculate the concentration of the dye remaining in the solution using a pre-established calibration curve.
 6. Determine the amount of dye adsorbed by the fabric at each time point.
 7. Analyze the data using kinetic models (e.g., pseudo-first-order, pseudo-second-order) to determine the rate constants.

Bioremediation and Degradation Studies

The environmental fate of azo dyes is a significant concern. **Acid Red 315** can be used as a substrate to study the efficacy of various bioremediation techniques, particularly the enzymatic degradation by microorganisms. The initial step in the bacterial degradation of azo dyes is the reductive cleavage of the azo bond, often catalyzed by enzymes called azoreductases.^{[1][5]}

Illustrative Experimental Protocol: Enzymatic Degradation by Azoreductase

This protocol provides a general method for studying the degradation of **Acid Red 315** by a purified azoreductase enzyme.

- Materials:
 - **Acid Red 315** solution
 - Purified azoreductase enzyme

- NADH or NADPH as a cofactor
- Reaction buffer (e.g., phosphate buffer, pH 7.0)
- UV-Vis spectrophotometer or HPLC

- Procedure:
 1. Prepare a reaction mixture containing the reaction buffer, a specific concentration of **Acid Red 315**, and the cofactor (NADH or NADPH).
 2. Initiate the reaction by adding a known amount of the azoreductase enzyme.
 3. Monitor the decrease in absorbance at the maximum wavelength of **Acid Red 315** over time using a UV-Vis spectrophotometer. This indicates the decolorization of the dye.
 4. Alternatively, at different time points, stop the reaction and analyze the reaction mixture by HPLC to identify and quantify the degradation products (aromatic amines).

Quantitative Data

Specific quantitative data for **Acid Red 315** is limited in the available literature. The following tables present illustrative data for the degradation of **Acid Red 315** and typical dyeing conditions for acid dyes.

Table 1: Illustrative Degradation Efficiency of **Acid Red 315**

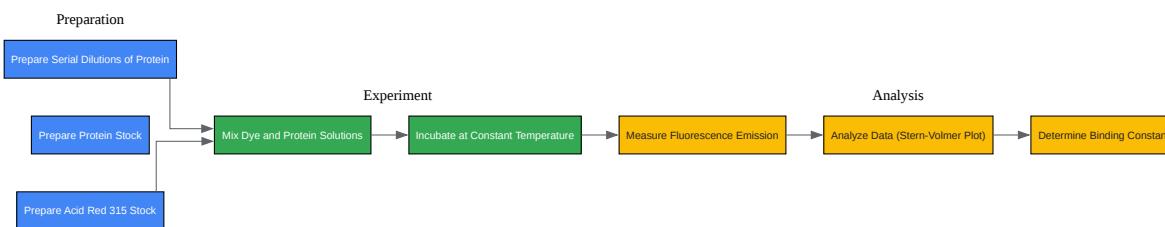
| Treatment Method | Initial Concentration (mg/L) | pH | Time (min) | Removal Efficiency (%) | Reference |
|---------------------------------|------------------------------|----|------------|------------------------|-----------|
| Nano Zero | | | | | |
| Valent Iron (NZVI) | 100 | 3 | 120 | 100 | [6] |
| NZVI supported on Pillared Clay | 100 | 3 | 120 | 80 | [6] |

Table 2: Typical Experimental Conditions for Acid Dyeing of Wool

| Parameter | Range |
|--|-------------|
| Dye Concentration (% on weight of fiber) | 1 - 3 |
| pH | 3.5 - 5.5 |
| Temperature (°C) | 80 - 100 |
| Time (min) | 45 - 90 |
| Liquor Ratio | 1:20 - 1:40 |

Visualizations

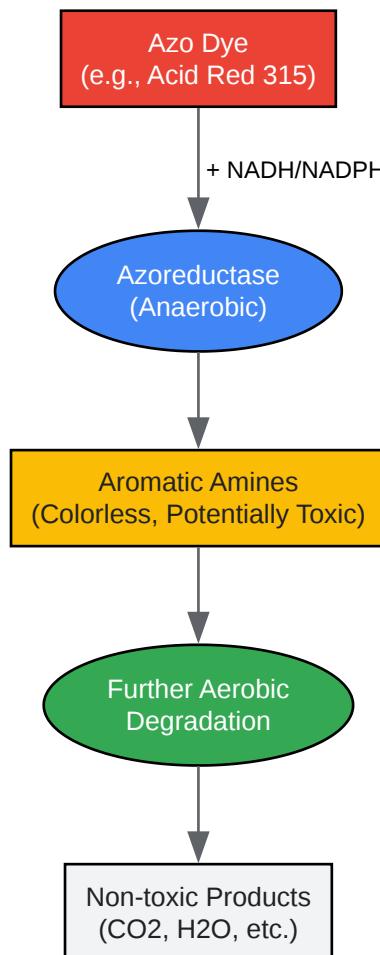
Experimental Workflow for Protein Binding Study



[Click to download full resolution via product page](#)

Caption: Workflow for studying protein binding of **Acid Red 315**.

Enzymatic Degradation Pathway of Azo Dyes



[Click to download full resolution via product page](#)

Caption: General enzymatic degradation pathway for azo dyes.

Toxicological Profile

Specific toxicological data for **Acid Red 315** is not readily available in public databases.^{[7][8]} However, as with many azo dyes, there are general safety considerations. Azo dyes can be irritating to the skin, eyes, and respiratory tract.^[7] A primary toxicological concern with azo dyes is the potential for the reductive cleavage of the azo bond to form aromatic amines, some of which are known or suspected carcinogens.^[9] Therefore, appropriate personal protective equipment should be used when handling **Acid Red 315**, and its environmental release should be minimized.

Conclusion

Acid Red 315, while primarily an industrial colorant, holds untapped potential for a variety of research applications. Its fluorescent properties make it a candidate for use as a molecular probe and an environmental tracer. As a representative 1:2 chromium complex azo dye, it serves as a valuable model compound for advancing our understanding of textile dyeing processes and for developing more effective bioremediation strategies. Further research is warranted to fully elucidate the specific properties and behaviors of **Acid Red 315**, which will undoubtedly open up new avenues for its application in science and technology. This guide provides a foundational framework and illustrative protocols to encourage and support such future investigations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acid Red 315 | 12220-47-2 | Benchchem [benchchem.com]
- 2. Acid Red 315 - Acid Red MS-BB - Neutral red S-G from Emperor Chem [emperordye.com]
- 3. ACID RED 315|CAS NO.12220-47-2 [chinainterdyes.com]
- 4. Acid Black, Acid Red, and Acid Yellow Dyes - Vipul Organics | [vipulorganics.com]
- 5. An Integrative Approach to Study Bacterial Enzymatic Degradation of Toxic Dyes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Treatment of Contaminated Water with Industrial Dyes by Using Nano Zero Valent Iron (NZVI) and Supported on Pillared Clay [article.sapub.org]
- 7. emperordye.com [emperordye.com]
- 8. echemi.com [echemi.com]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Acid Red 315: A Technical Guide to Potential Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1172132#potential-research-applications-of-acid-red-315>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com